

Personal protective equipment for handling Furegrelate Sodium

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Furegrelate Sodium

Cat. No.: B1260747

[Get Quote](#)

Essential Safety and Handling Guide for Furegrelate Sodium

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **Furegrelate Sodium**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure research environment.

Hazard Identification and Personal Protective Equipment (PPE)

Furegrelate Sodium is classified as harmful if swallowed and is very toxic to aquatic life with long-lasting effects.^[1] Therefore, the use of appropriate Personal Protective Equipment (PPE) is mandatory to prevent exposure.

Recommended Personal Protective Equipment

Protection Type	Specification	Rationale
Eye Protection	Safety goggles with side-shields.[1][2][3]	Protects eyes from dust, aerosols, and splashes.
Hand Protection	Protective gloves (e.g., nitrile).[1][2][3]	Prevents direct skin contact. Gloves should be inspected before use and changed immediately upon contamination.[4]
Body Protection	Impervious laboratory coat or clothing.[1][2][3]	Protects skin from accidental spills and contamination.
Respiratory Protection	A suitable respirator should be used when dust or aerosols may be generated.[1][3]	Prevents inhalation of harmful particles. Use should be in accordance with institutional respiratory protection programs.[4]

Occupational Exposure Limits

There are currently no established occupational exposure limit values for **Furegrelate Sodium**. [1][3] It is crucial to handle this compound in a well-ventilated area, preferably within a fume hood, to minimize potential exposure.[1]

Compound	Occupational Exposure Limit
Furegrelate Sodium	No data available

Safe Handling and Storage Protocols

Handling:

- Avoid contact with skin, eyes, and clothing.[2]
- Prevent the formation of dust and aerosols.[1][2][3]

- Use only in areas equipped with adequate exhaust ventilation.[\[1\]](#)[\[3\]](#)
- Do not eat, drink, or smoke in areas where the chemical is handled.[\[1\]](#)
- Wash hands thoroughly after handling the substance.[\[1\]](#)

Storage:

- Keep the container tightly sealed.[\[1\]](#)
- Store in a cool, well-ventilated area away from direct sunlight.[\[1\]](#)
- Recommended storage temperature is -20°C for the powder form.[\[1\]](#)
- Incompatible with strong acids/alkalis and strong oxidizing/reducing agents.[\[1\]](#)[\[2\]](#)

Emergency and First Aid Procedures

Immediate action is critical in the event of exposure. Always ensure that a safety shower and eyewash station are readily accessible.[\[1\]](#)[\[3\]](#)

Exposure Route	First Aid Protocol
Eye Contact	Immediately flush eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1][2] Remove contact lenses if present and easy to do. Seek prompt medical attention.[1]
Skin Contact	Remove contaminated clothing and shoes immediately.[1] Rinse the affected skin area thoroughly with plenty of water for at least 15 minutes.[2] Call a physician if irritation develops.[1]
Inhalation	Move the individual to fresh air immediately.[1] [2] If breathing is difficult, provide respiratory support. Do not use mouth-to-mouth resuscitation.[1] Seek immediate medical attention.[2]
Ingestion	Do NOT induce vomiting.[1] Wash out the mouth with water.[1] If the person is conscious, have them drink plenty of water.[2] Call a poison center or physician if you feel unwell.[1]

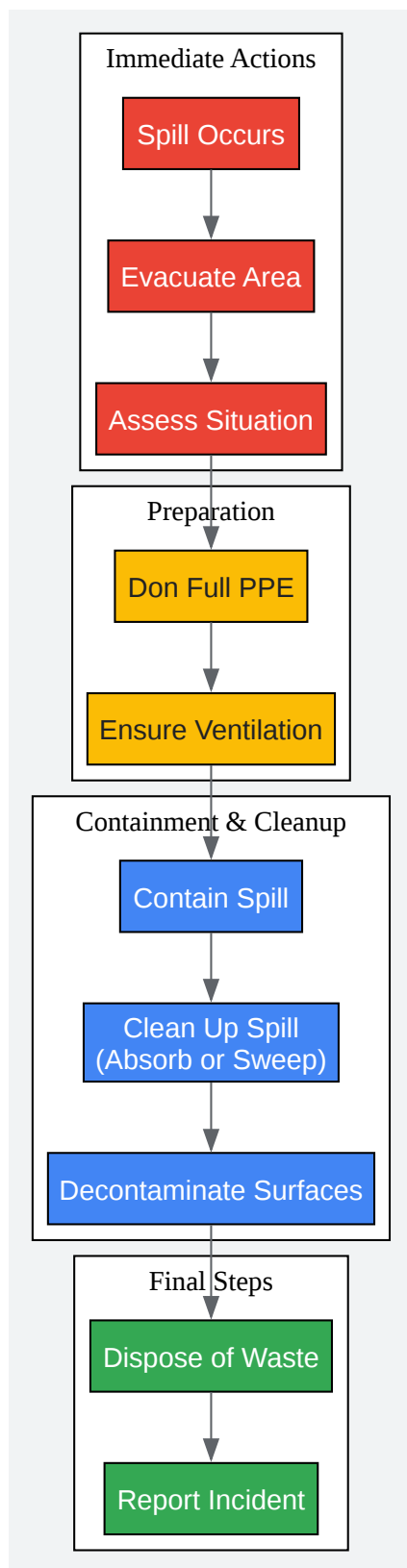
Accidental Release and Spill Cleanup Plan

In the event of a spill, follow these steps to ensure safe containment and cleanup.

Operational Plan:

- Evacuate: Evacuate non-essential personnel from the spill area.[1]
- Ventilate: Ensure the area is well-ventilated.
- Wear PPE: Don full personal protective equipment as specified in Section 1 before entering the area.[1]

- Containment: Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[\[1\]](#)
- Cleanup:
 - For solid spills: Carefully sweep up and shovel the material into a suitable, labeled container for disposal.[\[2\]](#) Avoid creating dust.[\[2\]](#)
 - For solutions: Absorb the spill with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
- Decontamination: Decontaminate surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
- Disposal: Dispose of all contaminated materials as hazardous waste according to institutional and local regulations.[\[1\]](#)



[Click to download full resolution via product page](#)

Caption: Workflow for **Furegrelate Sodium** Spill Response.

Waste Disposal Plan

All waste containing **Furegrelate Sodium**, including contaminated materials from spill cleanups, must be treated as hazardous waste.

Disposal Protocol:

- Characterize Waste: Fully characterize the waste as required by regulations.
- Containerize: Collect waste in a compatible, properly sealed, and clearly labeled container.
[5]
- Segregate: Do not mix **Furegrelate Sodium** waste with non-hazardous waste.[5]
- Arrange Pickup: Dispose of the contents and container through an approved waste disposal plant or licensed hazardous waste management company, in accordance with all local, regional, and national regulations.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Furegrelate sodium|85666-17-7|MSDS [dcchemicals.com]
- 2. fishersci.com [fishersci.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
- 4. Chemical Safety: Personal Protective Equipment | Environment, Health & Safety [ehs.ucsf.edu]
- 5. nipissingu.ca [nipissingu.ca]
- To cite this document: BenchChem. [Personal protective equipment for handling Furegrelate Sodium]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1260747#personal-protective-equipment-for-handling-furegrelate-sodium]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com